

Personal protective equipment for handling 4-Methyl-1-hexanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methyl-1-hexanol

Cat. No.: B1585438

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Essential Safety and Handling Guide for 4-Methyl-1-hexanol

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for the handling of **4-Methyl-1-hexanol** in a laboratory setting. Adherence to these guidelines is crucial for ensuring the safety of all personnel.

Chemical and Physical Properties

The following table summarizes the key quantitative data for **4-Methyl-1-hexanol**.

Property	Value
Molecular Formula	C7H16O
Molecular Weight	116.20 g/mol [1][2]
Appearance	Colorless clear liquid[3]
Boiling Point	172.00 to 174.00 °C @ 760.00 mm Hg[3]
Flash Point	61.80 °C (143.00 °F)[3]
Density	0.820 g/mL[4]
Vapor Pressure	0.407000 mmHg @ 25.00 °C[3]
Solubility	Soluble in alcohol, slightly soluble in water (4089 mg/L @ 25 °C)[3]
CAS Number	818-49-5[1]

Operational Plan for Handling 4-Methyl-1-hexanol

This section details the step-by-step procedures for the safe handling and disposal of **4-Methyl-1-hexanol**.

Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any signs of damage or leakage.
- **Storage Location:** Store the container in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other ignition sources.[5][6]
- **Container Integrity:** Keep the container tightly closed when not in use.[5][6] If a container is opened, it must be carefully resealed and kept upright to prevent leakage.[6]
- **Incompatible Materials:** Store away from incompatible materials such as oxidizing agents.[5][6][7]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure.

- Eye and Face Protection: Wear tightly fitting safety goggles.[8] A face shield can provide additional protection against splashes.[8]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) must be worn.[9] Inspect gloves for any signs of degradation before use.
- Skin and Body Protection: Wear a long-sleeved lab coat. For larger quantities or in case of a significant risk of splashing, consider additional protective clothing.
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[7][8] If a fume hood is not available or ventilation is inadequate, an approved respirator should be used.

Handling and Use

- Ventilation: Always handle **4-Methyl-1-hexanol** in a well-ventilated area or a chemical fume hood to keep airborne concentrations of vapors low.[7][10]
- Preventing Ignition: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.[5][8][11] Use non-sparking tools and explosion-proof equipment.[8][11][12] Ground and bond containers and receiving equipment to prevent static discharge.[8][11]
- Personal Hygiene: Do not eat, drink, or smoke when using this product.[11] Wash hands thoroughly after handling.[11]

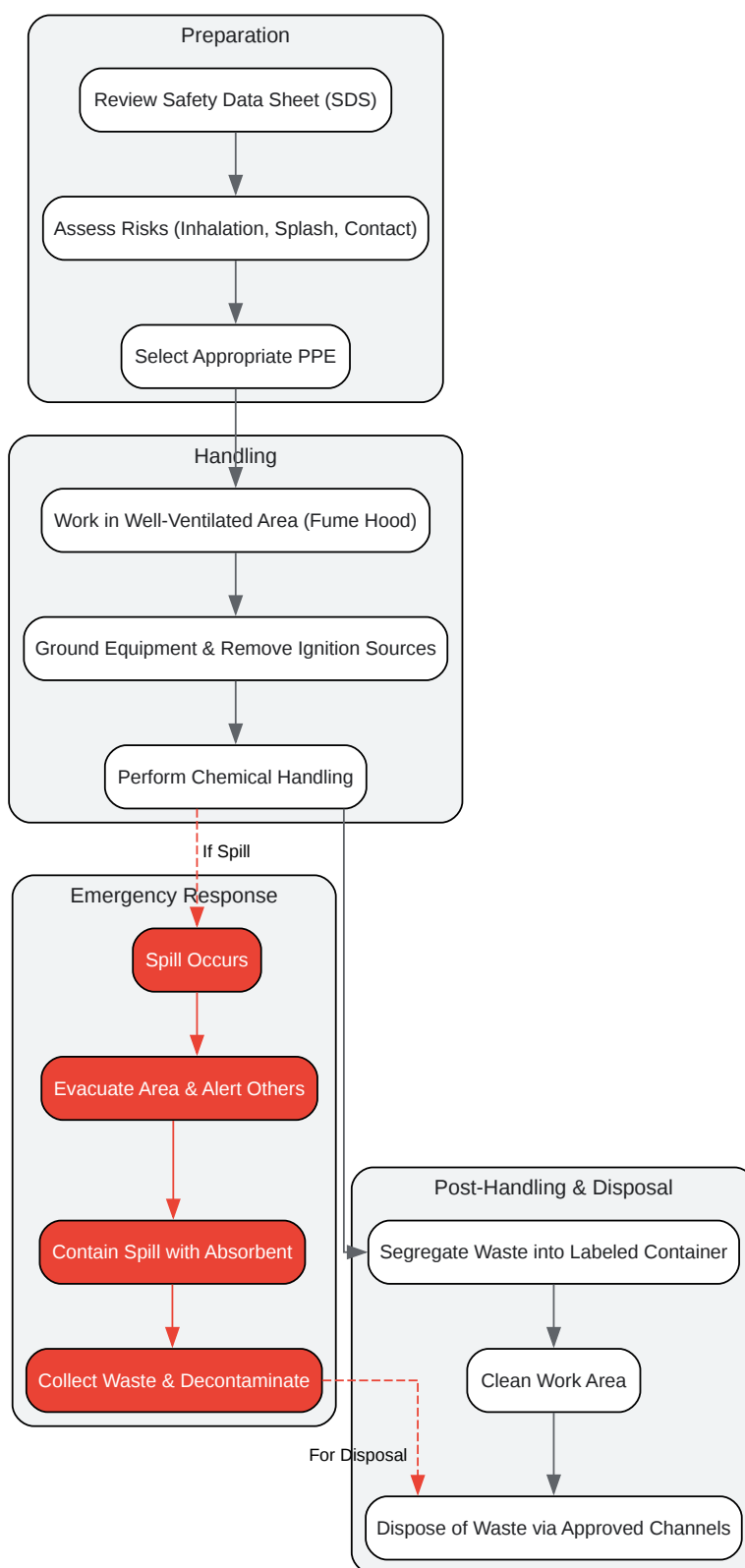
Spill and Emergency Procedures

- Immediate Actions: In case of a spill, immediately evacuate the area and alert personnel.[8]
- Control Ignition Sources: Remove all sources of ignition from the spill area.[8][12]
- Containment: Contain the spill using an inert, non-combustible absorbent material such as sand, vermiculite, or diatomite.[8] Prevent the spill from entering drains or waterways.[8]
- Cleanup: Collect the absorbed material using non-sparking tools and place it into a suitable, sealed container for disposal as hazardous waste.[8][12]
- Decontamination: Decontaminate the spill area thoroughly.[8]

Disposal Plan

- Waste Characterization: **4-Methyl-1-hexanol** waste is considered hazardous waste due to its flammability.
- Containerization: Collect waste in a clearly labeled, sealed container that is compatible with the chemical.^[13] The label should include the words "Hazardous Waste" and a description of the contents.^[13]
- Disposal: Dispose of the waste through a licensed hazardous waste disposal company.^[6] Do not dispose of it in the regular trash or down the drain.^[13] All disposal activities must comply with local, state, and federal regulations.^[6]^[7]

Workflow for Handling 4-Methyl-1-hexanol



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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Methyl-1-hexanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585438#personal-protective-equipment-for-handling-4-methyl-1-hexanol]

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